

Application Notes and Protocols for M871: Stability and Storage

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Compound of Interest

Compound Name: M871

Cat. No.: B13916105

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Introduction

M871 is a peptide antagonist of the galanin-2 (GAL2) receptor, with a significantly higher affinity for GAL2 over the GAL1 receptor.[1][2][3][4] As a selective antagonist, **M871** is a valuable tool for investigating the physiological and pathological roles of the GAL2 receptor, which is implicated in a variety of processes including pain, epilepsy, and glucose metabolism.[2][3][5] This document provides detailed information on the stability and storage of **M871**, along with protocols for its handling and for assessing its stability.

M871 Properties

Property	Value	Source
Molecular Formula	C ₁₀₈ H ₁₆₃ N ₂₇ O ₂₈ (as free base)	[1][4]
Molecular Weight	2287.6 g/mol (as free base)	[1][4]
Appearance	Lyophilized white to off-white powder	
Purity	≥95% (HPLC)	[1]
Solubility	Soluble in DMSO (≥10 mg/ml) and water (to 1 mg/ml). Slightly soluble in Ethanol (0.1-1 mg/ml) and PBS (pH 7.2) (0.1-1 mg/ml).	[1][4]
Biological Activity	Selective galanin receptor type 2 (GALR2) antagonist. Ki values are 13.1 nM for GALR2 and 420 nM for GALR1.	[1][3][4]

Stability and Storage Conditions

The stability of **M871**, like other peptides, is critical for obtaining reliable and reproducible experimental results. The primary factors affecting peptide stability are temperature, moisture, oxygen, and pH.

Lyophilized Powder

For long-term storage, lyophilized **M871** should be stored at -20°C or -80°C in a tightly sealed container with a desiccant to minimize exposure to moisture.[6][7][8][9][10] When stored properly at -20°C, **M871** is stable for at least four years.[1] Before use, it is recommended to allow the vial to equilibrate to room temperature in a desiccator to prevent condensation of moisture onto the peptide.[9] After weighing, the container should be purged with an inert gas like nitrogen or argon before resealing.[6][9]

Storage Condition	Recommended Temperature	Duration
Long-term	-20°C or -80°C	Years[8][10]
Short-term	Room Temperature	Weeks (in a desiccator)[9]

In Solution

Peptides are generally less stable in solution compared to their lyophilized form due to potential degradation pathways such as hydrolysis, oxidation, and microbial growth.[9][11] Therefore, it is recommended to prepare solutions fresh for each experiment.

If storage of a stock solution is necessary:

- Use sterile, nuclease-free buffers, preferably at a slightly acidic pH (5-6) to minimize deamidation.[7][12]
- Aliquoting the stock solution into single-use vials is highly recommended to avoid repeated freeze-thaw cycles, which can lead to peptide degradation.[7][8][12]
- Store aliquots at -20°C or -80°C.[7][10] For short-term storage (days to weeks), 4°C may be acceptable, but stability should be verified.[6][12]

Storage Condition	Recommended Temperature	Duration
Long-term	-80°C	Months[10]
Short-term	-20°C	Weeks to months[6]
Very Short-term	4°C	Days to weeks[6][12]

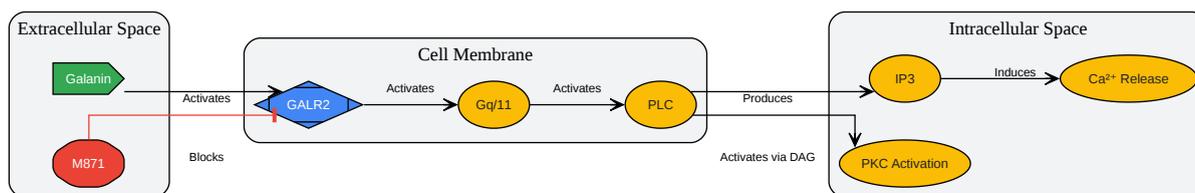
Common Peptide Degradation Pathways

Understanding potential degradation pathways is crucial for proper handling and for developing stability-indicating analytical methods.

- Oxidation: Methionine (Met), Cysteine (Cys), and Tryptophan (Trp) residues are susceptible to oxidation.[7][11] This can be minimized by storing under an inert atmosphere and using degassed solvents.[7]
- Deamidation: Asparagine (Asn) and Glutamine (Gln) residues can undergo deamidation, especially at neutral or basic pH.[7][11] Storing in slightly acidic buffers can reduce this degradation.[7]
- Hydrolysis: Peptide bonds can be hydrolyzed, particularly at aspartic acid (Asp) residues.[7][11] This is more likely to occur in strongly acidic or basic conditions.[7]
- Proteolysis: If working with biological samples, proteases can rapidly degrade peptides.[13][14] The use of protease inhibitors may be necessary.

M871 Signaling Pathway

M871 acts as an antagonist at the GALR2 receptor. GALR2 is a G protein-coupled receptor (GPCR) that primarily signals through the Gq/11 pathway.[15] Upon activation by its endogenous ligand galanin, GALR2 activates phospholipase C (PLC), which in turn leads to the production of inositol triphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC).[5][15] **M871** blocks these downstream signaling events by preventing galanin from binding to and activating GALR2.



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Caption: M871 antagonism of the GALR2 signaling pathway.

Experimental Protocols

Protocol 1: Preparation of M871 Stock Solution

This protocol describes the preparation of a 1 mM **M871** stock solution in DMSO.

Materials:

- Lyophilized **M871**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, low-adsorption microcentrifuge tubes
- Calibrated micropipettes and sterile tips

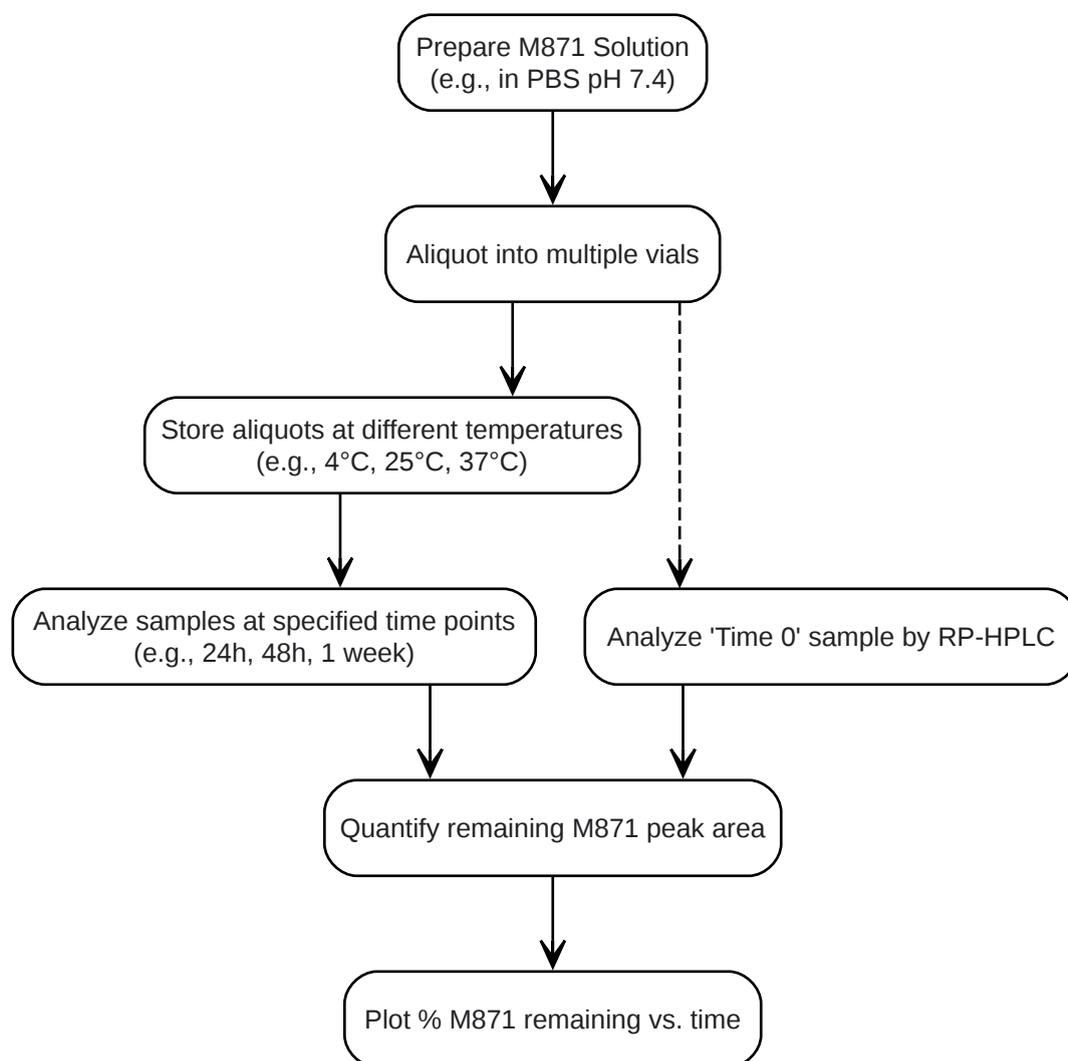
Procedure:

- Allow the vial of lyophilized **M871** to equilibrate to room temperature in a desiccator for at least 20 minutes.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Carefully open the vial and add the appropriate volume of DMSO to achieve a 1 mM concentration (e.g., for 1 mg of **M871** with a MW of 2287.6 g/mol , add 437.1 μ L of DMSO).
- Gently vortex or sonicate the vial until the peptide is completely dissolved. Visually inspect the solution to ensure there are no particulates.
- Aliquot the stock solution into single-use, low-adsorption microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Assessment of M871 Stability by RP-HPLC

This protocol provides a general method for assessing the stability of **M871** in solution over time at different temperatures.

Workflow Diagram:



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Caption: Workflow for **M871** stability assessment.

Materials:

- **M871** stock solution
- Phosphate-buffered saline (PBS), pH 7.4 (or other relevant buffer)
- Incubators or water baths set to desired temperatures (e.g., 4°C, 25°C, 37°C)
- Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) system with a C18 column

- Mobile phase A: 0.1% Trifluoroacetic acid (TFA) in water
- Mobile phase B: 0.1% TFA in acetonitrile
- UV detector

Procedure:

- Prepare a working solution of **M871** at a known concentration (e.g., 0.1 mg/mL) in the desired buffer (e.g., PBS pH 7.4).
- Aliquot the solution into several sterile vials for each temperature condition to be tested.
- Immediately analyze one aliquot (the "Time 0" sample) by RP-HPLC.
- Store the remaining aliquots at the different temperatures.
- At predetermined time points (e.g., 6, 12, 24, 48, 72 hours, 1 week), remove one aliquot from each temperature condition.
- Allow the samples to equilibrate to room temperature.
- Analyze each sample by RP-HPLC using a suitable gradient to separate **M871** from any degradation products. A typical gradient might be 5-95% mobile phase B over 30 minutes.
- Monitor the elution profile at an appropriate wavelength (e.g., 214 nm or 280 nm).
- Integrate the peak area of the intact **M871** peak for each sample.
- Calculate the percentage of **M871** remaining at each time point relative to the "Time 0" sample.
- Plot the percentage of remaining **M871** against time for each temperature to determine the stability profile.

Note: The specific RP-HPLC method (column, gradient, flow rate) may need to be optimized for **M871**.

Conclusion

M871 is a valuable research tool whose integrity is dependent on proper storage and handling. For optimal long-term stability, **M871** should be stored as a lyophilized powder at -20°C or -80°C in a desiccated environment. When in solution, care should be taken to minimize degradation by using appropriate buffers, storing in aliquots at low temperatures, and avoiding repeated freeze-thaw cycles. The provided protocols offer guidance for the proper handling of **M871** and for establishing its stability profile under specific experimental conditions.

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